

Application Notes and Protocols for In Vivo Administration of CZL80

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Compound of Interest

Compound Name: CZL80

Cat. No.: B15587028

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Introduction

CZL80 is a potent and selective small-molecule inhibitor of caspase-1, an enzyme implicated in inflammatory signaling pathways.[1] Due to its ability to penetrate the blood-brain barrier, **CZL80** holds significant therapeutic potential for neurological conditions such as febrile seizures, epilepsy, and progressive ischemic stroke.[2][3][4] Proper preparation of **CZL80** for in vivo administration is critical for achieving reliable and reproducible experimental outcomes. These application notes provide a detailed protocol for the formulation and administration of **CZL80** in preclinical research settings, based on established methodologies.[2]

Physicochemical Properties of CZL80

A summary of the key physicochemical properties of **CZL80** is provided in the table below. Understanding these characteristics is essential for its proper handling and formulation.

Property	Value	Reference
Molecular Formula	C ₁₉ H ₁₄ N ₂ O ₄ S	[1]
Molecular Weight	366.39 g/mol	[1]
Solubility	Soluble in 0.1N NaOH(aq) and DMSO	[1]
Purity	99%	[1]
IC ₅₀ for Caspase-1	0.024 μM	[1]

Experimental Protocol: Preparation of CZL80 for Intraperitoneal (i.p.) Injection

This protocol details the preparation of a **CZL80** formulation suitable for intraperitoneal administration in mice, as documented in studies investigating its neuroprotective effects.[2]

Materials:

- **CZL80** powder
- Propylene glycol
- Ethanol (200 proof)
- Sterile water for injection
- Sterile saline solution (0.9% NaCl)
- Sterile microcentrifuge tubes
- Sterile syringes and needles (appropriate for animal administration)
- Vortex mixer
- Pipettes

Procedure:

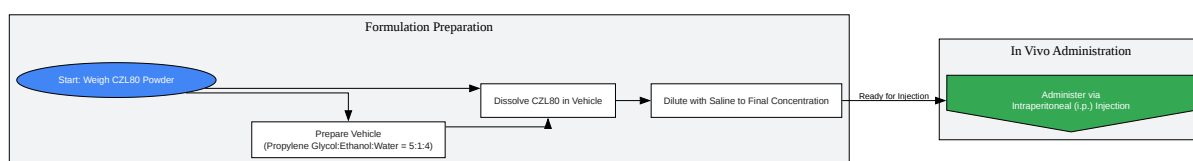
- Prepare the Vehicle Solution:
 - In a sterile microcentrifuge tube, prepare a mixed solvent vehicle by combining propylene glycol, ethanol, and sterile water in a 5:1:4 ratio.
 - For example, to prepare 1 mL of the vehicle, mix 500 μ L of propylene glycol, 100 μ L of ethanol, and 400 μ L of sterile water.
 - Vortex the solution thoroughly to ensure it is homogenous.
- Dissolve **CZL80**:
 - Weigh the required amount of **CZL80** powder based on the desired final concentration and dosing volume.
 - Add the **CZL80** powder to the prepared vehicle solution.
 - Vortex the mixture until the **CZL80** is completely dissolved. Gentle warming may be applied if necessary, but care should be taken to avoid degradation.
- Dilute with Saline:
 - Prior to administration, dilute the dissolved **CZL80** solution with sterile saline to the final desired concentration. The exact dilution factor will depend on the target dose and the volume to be injected.
 - For example, if a stock solution of 10 mg/mL **CZL80** in the vehicle is prepared, and the target dose is 10 mg/kg for a 25g mouse (requiring 0.25 mg), you would inject 25 μ L of the stock solution. It is often practical to dilute the stock solution further with saline to achieve a more manageable injection volume (e.g., 100-200 μ L).
- Administration:
 - The prepared **CZL80** solution is administered via intraperitoneal (i.p.) injection.
 - The typical dosage range used in published studies is 10 to 30 mg/kg/day.[\[2\]](#)[\[4\]](#)[\[5\]](#)

Recommended Dosing and Administration Parameters:

Parameter	Recommendation	Reference
Route of Administration	Intraperitoneal (i.p.)	[2]
Vehicle	Propylene glycol:Ethanol:Water (5:1:4)	[2]
Diluent	Saline	[2]
Dosage Range	10 - 30 mg/kg/day	[2][4][5]
Storage of Formulation	Prepare fresh daily if possible. Short-term storage conditions should be validated.	General Best Practice

Experimental Workflow Diagram

The following diagram illustrates the key steps in the preparation of **CZL80** for in vivo administration.

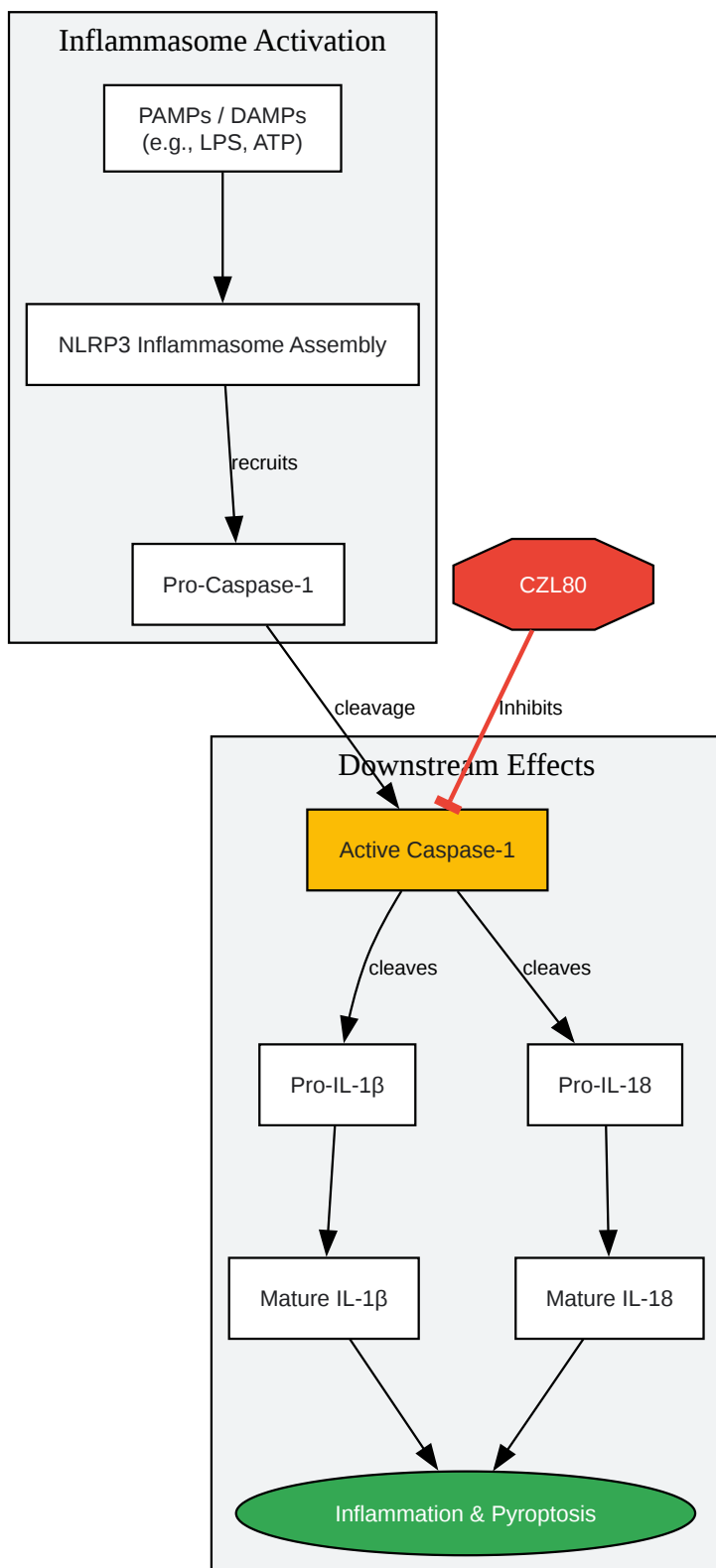


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Caption: Workflow for **CZL80** formulation and in vivo administration.

Signaling Pathway of CZL80 Action

CZL80 functions by inhibiting caspase-1, a key enzyme in the inflammasome pathway. The simplified diagram below illustrates this mechanism.



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References

- [1. axonmedchem.com \[axonmedchem.com\]](#)
- [2. Novel Caspase-1 inhibitor CZL80 improves neurological function in mice after progressive ischemic stroke within a long therapeutic time-window - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. Structure-based discovery of CZL80, a caspase-1 inhibitor with therapeutic potential for febrile seizures and later enhanced epileptogenic susceptibility - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. Novel Caspase-1 inhibitor CZL80 improves neurological function in mice after progressive ischemic stroke within a long therapeutic time-window - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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